

# An In-depth Technical Guide to Tetrafluoroterephthalic Acid (CAS 652-36-8)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tetrafluoroterephthalic acid*

Cat. No.: *B147487*

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## Abstract

**Tetrafluoroterephthalic acid** ( $C_8H_2F_4O_4$ ), CAS number 652-36-8, is a fluorinated aromatic dicarboxylic acid that has garnered significant interest across various scientific disciplines. Its unique properties, stemming from the presence of four fluorine atoms on the benzene ring, make it a valuable building block in medicinal chemistry, materials science, and organic synthesis. This technical guide provides a comprehensive overview of **tetrafluoroterephthalic acid**, including its chemical and physical properties, detailed synthesis protocols, safety information, and diverse applications with a focus on its role in drug development and the synthesis of advanced materials.

## Chemical and Physical Properties

**Tetrafluoroterephthalic acid** typically appears as a white to pale yellow crystalline powder.<sup>[1]</sup> The strong electron-withdrawing nature of the fluorine atoms significantly influences its acidity and reactivity.<sup>[2]</sup>

Property	Value	References
CAS Number	652-36-8	[3]
Molecular Formula	C <sub>8</sub> H <sub>2</sub> F <sub>4</sub> O <sub>4</sub>	[3][4]
Molecular Weight	238.09 g/mol	[3]
Appearance	White to pale yellow to light orange powder/crystal	[1][5]
Melting Point	275-277 °C (with decomposition)	[3][6][7]
Boiling Point (Predicted)	337.9 ± 42.0 °C	[6]
Density (Predicted)	1.812 ± 0.06 g/cm <sup>3</sup>	[6]
pKa (Predicted)	0.95 ± 0.10	[5]
Water Solubility	Sparingly soluble, very faint turbidity in hot water	[5][6]
Solubility in Organic Solvents	Soluble in N,N-dimethylformamide, dimethyl sulfoxide, and acetonitrile	[2]
InChI	1S/C8H2F4O4/c9-3-1(7(13)14)4(10)6(12)2(5(3)11)8(15)16/h(H,13,14)(H,15,16)	[7]
SMILES	OC(=O)c1c(F)c(F)c(C(=O)O)c(F)c1F	[7]

## Synthesis of Tetrafluoroterephthalic Acid

The primary and most effective method for synthesizing **tetrafluoroterephthalic acid** involves the reaction of 1,2,4,5-tetrafluorobenzene with n-butyllithium followed by carbonation with carbon dioxide.[8] An optimized protocol has been developed to achieve high yields and purity. [8]

## Optimized Experimental Protocol

This optimized synthesis protocol allows for the preparation of gram quantities of pure 2,3,5,6-tetrafluoroterephthalic acid (H<sub>2</sub>tfBDC) with a high yield of 95%.<sup>[8]</sup> This method avoids the formation of the monosubstituted byproduct, 2,3,5,6-tetrafluorobenzoic acid, thus simplifying the purification process.<sup>[8]</sup>

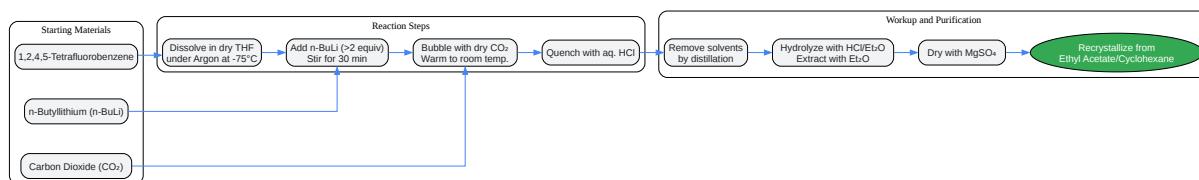
#### Materials:

- 1,2,4,5-tetrafluorobenzene
- n-Butyllithium (n-BuLi) in hexanes
- Dry Tetrahydrofuran (THF)
- Carbon Dioxide (CO<sub>2</sub>), dried (e.g., by passing through a P<sub>4</sub>O<sub>10</sub> column)
- Hydrochloric acid (HCl), aqueous solution (1M)
- Diethyl ether (Et<sub>2</sub>O)
- Magnesium sulfate (MgSO<sub>4</sub>)
- Ethyl acetate
- Cyclohexane

#### Procedure:

- Dissolve 1,2,4,5-tetrafluorobenzene (1 equivalent) in dry THF in a flask under an argon atmosphere.
- Cool the solution to approximately -75 °C.
- Add n-butyllithium (>2 equivalents) dropwise over 30 minutes, ensuring the temperature does not rise above -60 °C.<sup>[8]</sup>
- Stir the resulting suspension for 30 minutes at this temperature.<sup>[8]</sup>

- Bubble dried  $\text{CO}_2$  gas through the solution for 10 minutes at approximately  $-70\text{ }^\circ\text{C}$ , then continue bubbling while allowing the mixture to warm to room temperature over 1 hour.[8] This will result in the formation of a white sludge.[1]
- Cool the solution to  $0\text{ }^\circ\text{C}$  and add aqueous HCl (1M), then stir the mixture overnight.[8]
- Remove the solvents by distillation.[8]
- Hydrolyze the white solid residue with 7.5% HCl aqueous solution and  $\text{Et}_2\text{O}$ .[1]
- Separate the aqueous phase and extract it twice with  $\text{Et}_2\text{O}$ .[1]
- Combine all ether phases and dry over magnesium sulfate.[1]
- Remove all volatile components.[1]
- Recrystallize the crude white product from ethyl acetate by adding cyclohexane to yield pure **tetrafluoroterephthalic acid**.[1]

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Optimized synthesis workflow for **Tetrafluoroterephthalic Acid**.

## Safety and Handling

**Tetrafluoroterephthalic acid** is classified as an irritant.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including a dust mask (type N95 or equivalent), eye shields, and gloves, should be worn when handling this compound.

Hazard Classifications	GHS Hazard Statements	Precautionary Statements
Eye Irritant 2	H319: Causes serious eye irritation	P264, P280, P305+P351+P338
Skin Irritant 2	H315: Causes skin irritation	P264, P280, P302+P352
STOT SE 3 (Respiratory)	H335: May cause respiratory irritation	P261, P271, P304+P340, P312

This table provides a summary of key safety information. Always consult the full Safety Data Sheet (SDS) before handling this chemical.<sup>[9][10]</sup>

## Applications

The unique electronic properties and structural rigidity imparted by the fluorinated benzene ring make **tetrafluoroterephthalic acid** a versatile building block in several advanced applications.

## Drug Development and Medicinal Chemistry

Fluorinated organic compounds are of great interest in the pharmaceutical industry. The introduction of fluorine atoms can significantly enhance a drug's metabolic stability, lipophilicity, and binding affinity, thereby improving its efficacy and pharmacokinetic profile.<sup>[3]</sup>

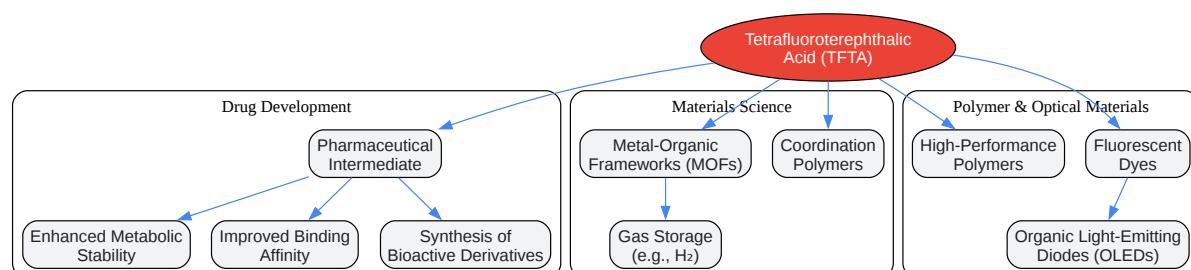
**Tetrafluoroterephthalic acid** serves as a crucial pharmaceutical intermediate in the synthesis of complex drug molecules.<sup>[1][3]</sup> While specific biological activities of the parent acid are not extensively documented, it is a key precursor for creating novel therapeutic agents. The structural motif of fluorinated aromatic acids is found in various classes of drugs, and the derivatization of **tetrafluoroterephthalic acid** can lead to compounds with potential biological activities.

## Materials Science: MOFs and Coordination Polymers

**Tetrafluoroterephthalic acid** is a widely used organic linker for the construction of Metal-Organic Frameworks (MOFs) and coordination polymers.[8][11] The fluorinated linker can influence the resulting material's properties, such as thermal stability and gas adsorption characteristics.[8][12] Theoretical studies have suggested that MOFs constructed with this linker may exhibit superior hydrogen storage properties.[8] It has been used to synthesize coordination polymers with various metals, including thallium, lead, zinc, cobalt, nickel, and manganese.[13]

## Polymer Chemistry and Other Applications

This compound is also utilized in polymer chemistry as a monomer for the synthesis of high-performance fluorinated polyesters and polyamides.[2] These polymers often exhibit enhanced thermal stability and chemical resistance.[7][12] Additionally, **tetrafluoroterephthalic acid** and its derivatives are used in the synthesis of fluorescent dyes and organic electroluminescent materials for applications such as OLEDs.[2]



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)